

Vanyldisulfamide CAS 119-85-7: An Overview of Available Information

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Compound of Interest

Compound Name: Vanyldisulfamide

Cat. No.: B086878

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Vanyldisulfamide, identified by the CAS number 119-85-7, is a chemical entity with the systematic name 4-[[[(4-hydroxy-3-methoxyphenyl)-(4-sulfamoylanilino)methyl]amino]benzenesulfonamide. Despite its defined chemical structure, a comprehensive review of publicly accessible scientific literature and patent databases reveals a significant scarcity of in-depth technical information. This guide summarizes the available data and highlights the current knowledge gaps regarding this compound.

Chemical and Physical Properties

Quantitative data on the physicochemical properties of **Vanyldisulfamide** is not readily available in peer-reviewed literature. Chemical suppliers provide basic information, which is summarized in the table below. Discrepancies in the molecular formula have been noted across different supplier databases.

Property	Value	Source
CAS Number	119-85-7	Chemical Supplier Databases
Systematic Name	4-[[[4-hydroxy-3-methoxyphenyl)-(4-sulfamoylanilino)methyl]amino]benzenesulfonamide	Chemical Supplier Databases
Molecular Formula	C ₂₀ H ₂₂ N ₄ O ₆ S ₂ or C ₂₁ H ₂₄ N ₄ O ₆ S ₂	Chemical Supplier Databases
Molecular Weight	478.55 g/mol (for C ₂₀ H ₂₂ N ₄ O ₆ S ₂)	Calculated

Note: The discrepancy in the molecular formula suggests potential variations in the reported structure or the presence of different salt forms. Further analytical characterization would be required to confirm the precise molecular composition.

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **Vanyldisulfamide** are not described in the public domain. However, based on its chemical structure, a plausible synthetic route could involve the condensation of vanillin (4-hydroxy-3-methoxybenzaldehyde), sulfanilamide (4-aminobenzenesulfonamide), and a second equivalent of sulfanilamide. This type of reaction is a common method for the synthesis of bis-sulfonamide derivatives.

A generalized, hypothetical experimental workflow for such a synthesis is depicted below. It is crucial to note that this is a theoretical pathway and has not been experimentally validated for **Vanyldisulfamide**.

Caption: Hypothetical synthesis workflow for **Vanyldisulfamide**.

Biological Activity and Mechanism of Action

There is a notable absence of published research on the pharmacological properties, biological activity, or mechanism of action of **Vanyldisulfamide**. The sulfonamide functional group is a common motif in a wide range of therapeutic agents, particularly known for its antibacterial

(sulfonamide antibiotics) and diuretic (e.g., carbonic anhydrase inhibitors) properties. The presence of two sulfonamide moieties in **Vanyldisulfamide** suggests that it could be investigated for similar activities.

Given the lack of specific data, no signaling pathways or logical relationships involving **Vanyldisulfamide** can be depicted.

Conclusion and Future Directions

The current publicly available information on **Vanyldisulfamide** (CAS 119-85-7) is limited to its basic chemical identity. There is a significant opportunity for researchers to conduct foundational studies to characterize this compound fully. Future research should focus on:

- **Definitive Analytical Characterization:** Confirmation of the precise chemical structure and molecular formula using modern analytical techniques such as NMR, mass spectrometry, and elemental analysis.
- **Development and Optimization of a Synthetic Protocol:** Establishment of a reliable and scalable synthetic route to produce high-purity **Vanyldisulfamide** for further study.
- **Physicochemical Profiling:** Determination of key properties such as solubility, melting point, and pKa.
- **Biological Screening:** A broad-based biological screening to identify any potential pharmacological activities, for instance, antimicrobial, anticancer, or enzyme inhibitory effects.
- **Mechanism of Action Studies:** Should biological activity be identified, subsequent studies to elucidate the underlying mechanism of action would be warranted.

In conclusion, **Vanyldisulfamide** represents an under-investigated chemical entity. The information presented in this guide is based on the sparse data currently available. Further experimental work is essential to unlock its potential and provide the in-depth technical understanding required by the scientific and drug development communities.

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